

Technical Guide: Commercial Availability, Purity, and Handling of (R)-2-Aminohexane

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (R)-2-Aminohexane

CAS No.: 70095-40-8

Cat. No.: B2987370

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Executive Summary

(R)-2-Aminohexane (CAS: 70095-40-8) is a critical chiral building block and resolving agent used in the synthesis of pharmaceutical intermediates and the resolution of chiral acids. While structurally simple, its commercial availability in high enantiomeric excess (>99% ee) is often constrained by batch-to-batch variability and high costs associated with optical resolution.

This guide provides a technical assessment of the commercial landscape for **(R)-2-aminohexane**, establishes a self-validating Quality Control (QC) protocol, and outlines a robust in-house purification strategy using enzymatic kinetic resolution to ensure research continuity when commercial stocks fail to meet specifications.

Chemical Profile & Specifications

Before sourcing, it is imperative to distinguish the specific enantiomer from the racemate (CAS: 5329-79-3). The (R)-isomer is the pharmacologically relevant scaffold for many ligand syntheses and protein degrader building blocks.

Parameter	Specification	Notes
IUPAC Name	(2R)-hexan-2-amine	Also known as (R)-1-Methylpentylamine
CAS Number	70095-40-8	Critical: Do not confuse with Racemic (5329-79-3)
Molecular Formula	C ₆ H ₁₅ N	MW: 101.19 g/mol
Physical State	Colorless Liquid	Volatile, Amine odor
Boiling Point	116 °C	Atmospheric pressure
Density	0.755 g/mL	at 25 °C
Optical Rotation	[α] _D ²⁰ ≈ -4.5° to -5.5°	(Neat or in EtOH); Sign is (-)
Commercial Grade	ChiPros 99+%, ee 96+%	Standard high-purity grade (e.g., Thermo/Alfa)

Commercial Landscape & Sourcing Strategy

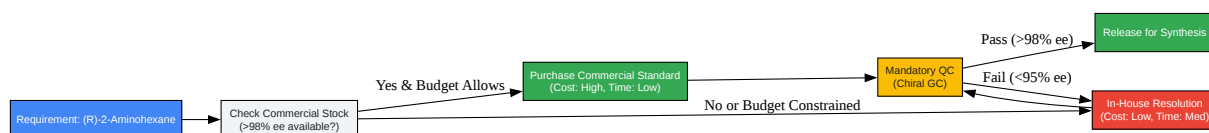
Supplier Analysis

The market for **(R)-2-aminohexane** is dominated by fine chemical suppliers rather than bulk commodity traders.

- Primary Tier: Thermo Scientific (legacy Alfa Aesar), Fisher Scientific, and Sigma-Aldrich. These suppliers typically offer "ChiPros" grade or equivalent with guaranteed ee >96%.^{[1][2][3]}
- Secondary Tier: ChemicalBook aggregators (Aladdin, Enamine). These often have longer lead times (2-4 weeks) and variable purity.

"Buy vs. Make" Decision Matrix

Due to the high cost (~\$600 USD/25g) and potential lead times, laboratories must decide between direct sourcing and in-house resolution of the cheap racemate.



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Figure 1: Strategic decision workflow for sourcing **(R)-2-aminohexane**. Note the feedback loop: if commercial stock fails QC, in-house resolution is the fallback.

In-House Synthesis: Enzymatic Kinetic Resolution

When commercial stock is unavailable or prohibitively expensive, the most robust method to obtain high-purity **(R)-2-aminohexane** is the Enzymatic Kinetic Resolution (EKR) of the racemate using *Candida antarctica* Lipase B (CAL-B).

The Mechanism

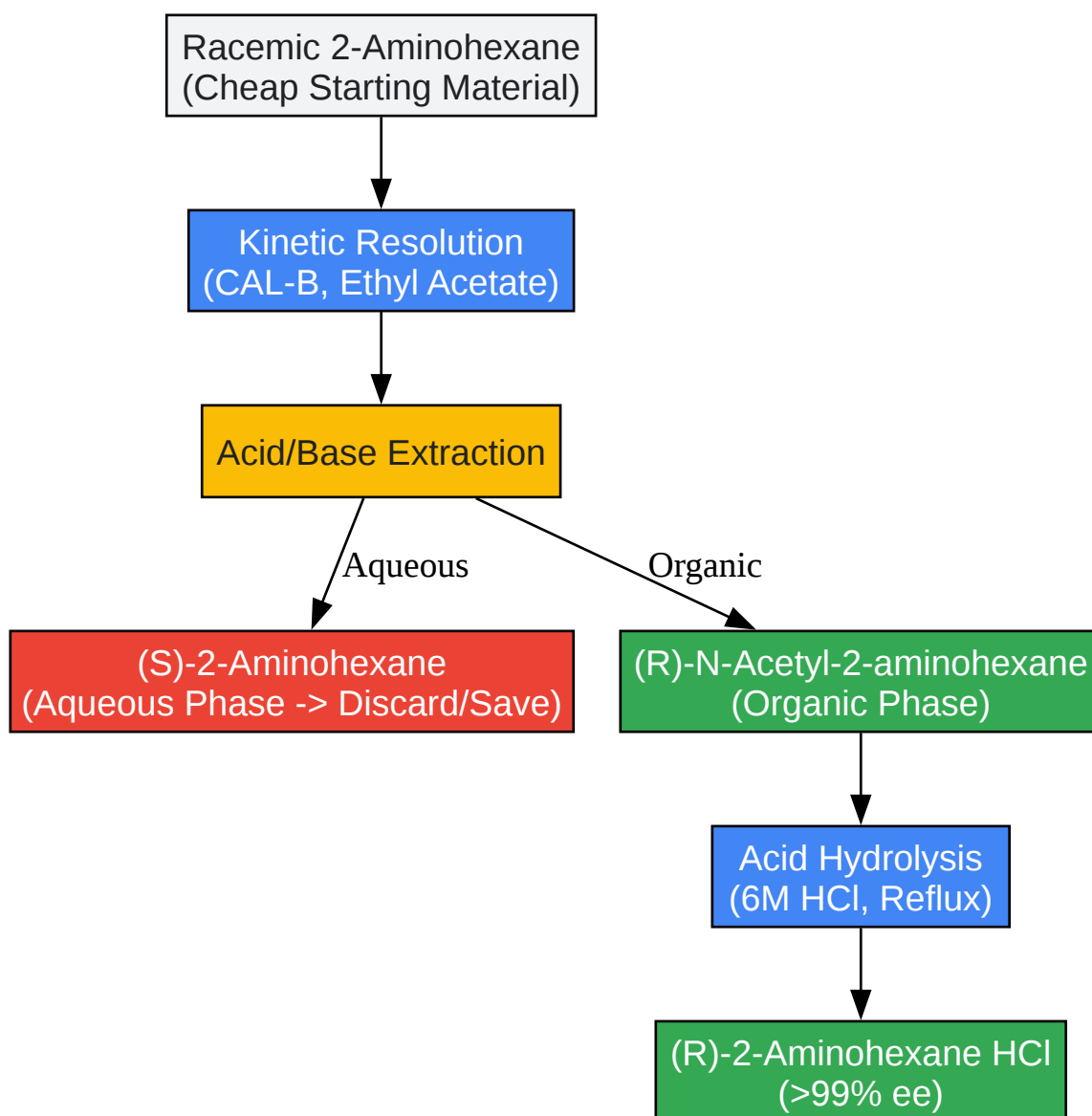
CAL-B selectively acylates the (R)-amine, converting it into the amide, while leaving the (S)-amine unreacted. However, for 2-aminohexane, the selectivity can be reversed or tuned depending on the acyl donor. A more direct route for the (R)-amine specifically often involves hydrolytic resolution or using specific transaminases.

Protocol: Lipase-Catalyzed Acylation (Classical Route) Note: In many lipase resolutions, the (R)-enantiomer is preferentially acylated to form the (R)-amide, which must then be hydrolyzed back to the amine.

- Reagents: Racemic 2-aminohexane (1 eq), Ethyl Acetate (Acyl donor & solvent), CAL-B (immobilized, e.g., Novozym 435).
- Reaction: Stir racemate with CAL-B in Ethyl Acetate at 30-40°C.
- Monitoring: Monitor by GC until 50% conversion is reached (theoretical maximum for resolution).

- Separation:
 - The reaction mixture contains (S)-2-aminohexane (unreacted) and (R)-N-acetyl-2-aminohexane.
 - Perform an acid extraction (HCl). The (S)-amine moves to the aqueous phase. The (R)-amide remains in the organic phase.
- Hydrolysis: Reflux the (R)-amide in 6M HCl/Dioxane to cleave the acetyl group, yielding pure **(R)-2-aminohexane hydrochloride**.

Pathway Diagram



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Figure 2: Enzymatic Kinetic Resolution workflow. This method guarantees high optical purity by leveraging the exquisite stereoselectivity of CAL-B.

Quality Control & Analytical Validation

Trusting a Certificate of Analysis (CoA) without verification is a risk in chiral synthesis. The following protocols are self-validating.

Chiral Gas Chromatography (GC) - Preferred Method

Volatile amines like 2-aminohexane are best analyzed by GC. Derivatization is usually not necessary if using a specialized amine-specific column, but trifluoroacetamide derivatives often yield sharper peaks.

- Column: Cyclodextrin-based capillary column (e.g., Supelco Beta-DEX 120 or Agilent CP-Chirasil-Dex CB).
- Conditions:
 - Injector: 250°C, Split 50:1.
 - Carrier: Helium, 1.0 mL/min.
 - Oven: 60°C (hold 2 min) -> 2°C/min -> 120°C.
 - Detector: FID at 250°C.
- Acceptance Criteria:
 - Racemic Standard: Must show baseline separation (Resolution).
 - Sample: Area of (R)-peak / (Total Area) > 99.0% for "High Purity" designation.

Chiral HPLC (Alternative)

If GC is unavailable, HPLC requires derivatization to increase UV detectability and interaction with the chiral stationary phase.

- Derivatization Agent: GITC (2,3,4,6-Tetra-O-acetyl- β -D-glucopyranosyl isothiocyanate) or NBD-F.
- Column: Chiralpak AD-H or OD-H.[4]
- Mobile Phase: n-Hexane : Isopropanol (90:10).

Handling, Stability, and Safety

(R)-2-Aminohexane is a primary amine and shares the hazards of the class.[1]

- Corrosivity: Causes severe skin burns and eye damage (Category 1B). Always wear a face shield and nitrile gloves (double gloving recommended).
- Volatility: Flash point is approx -3°C (Highly Flammable).[1] Use only in a fume hood free of ignition sources.
- Storage:
 - Atmosphere: Store under Argon or Nitrogen. Amines readily absorb CO_2 from the air to form carbamates (white crusts), which lowers purity.
 - Temp: Refrigerate ($2-8^{\circ}\text{C}$) to minimize volatility and degradation.

References

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Sources

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